

Vapor Pressure of tert-Pentyl Acetate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Amyl acetate*

Cat. No.: *B1606918*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet in-depth overview of the vapor pressure of tert-pentyl acetate (also known as **tert-amyl acetate**). The information contained herein is intended to support research, development, and manufacturing activities where this solvent may be utilized. This document collates available data on its vapor pressure and outlines the fundamental experimental methodologies for its determination.

Quantitative Vapor Pressure Data

The vapor pressure of a substance is a critical physical property, particularly for applications involving distillation, evaporation, and formulation. Below is a summary of the available quantitative data for tert-pentyl acetate. It is important to note that experimentally determined, temperature-dependent vapor pressure data for tert-pentyl acetate is not widely available in the public domain. The values presented are largely derived from estimations and single-point measurements.

Temperature (°C)	Vapor Pressure (mmHg)	Vapor Pressure (kPa)	Data Type
25	14.5	1.94	Predicted[1]
25	12.1	1.61	Estimated[2]
121.5	760	101.3	Boiling Point[1]
124.7	760	101.3	Boiling Point

Experimental Protocols for Vapor Pressure Measurement

Accurate determination of vapor pressure requires robust experimental techniques. The following are detailed methodologies for key experiments commonly cited for organic compounds like tert-pentyl acetate.

Static Method

The static method directly measures the equilibrium vapor pressure of a substance at a specific temperature in a closed system.

Principle: A sample of the substance is placed in a container, and the system is evacuated to remove air. The container is then brought to a constant, known temperature. The pressure exerted by the vapor in equilibrium with the liquid is then measured directly using a pressure transducer.

Apparatus:

- A thermostatically controlled bath or oven to maintain a constant temperature.
- A sample cell or isoteniscope made of glass or an appropriate inert material.
- A high-vacuum pump to degas the sample and the apparatus.
- A pressure measuring device such as a capacitance diaphragm gauge, a mercury manometer, or another suitable pressure transducer.

- A temperature sensor (e.g., a platinum resistance thermometer or a thermocouple) with high accuracy.

Procedure:

- The sample is introduced into the sample cell.
- The sample is thoroughly degassed to remove any dissolved gases. This is a critical step and can be achieved by repeated freeze-pump-thaw cycles or by gentle boiling under vacuum.
- The sample cell is placed in the thermostatic bath and allowed to reach thermal equilibrium at the desired temperature.
- Once the temperature and pressure have stabilized, the vapor pressure reading is recorded from the pressure transducer.
- The temperature is then adjusted to the next setpoint, and the measurement is repeated to obtain a set of vapor pressure data as a function of temperature.

Dynamic Method (Ebulliometry)

The dynamic method, also known as the ebulliometric method, determines the boiling point of a liquid at a controlled pressure.

Principle: The vapor pressure of a liquid is equal to the external pressure at its boiling point. By measuring the boiling temperature of the substance at various controlled pressures, a vapor pressure curve can be constructed.

Apparatus:

- An ebulliometer, which is a specialized piece of glassware designed for determining boiling points. It typically includes a boiling flask, a reflux condenser, and a thermometer well.
- A pressure control system, including a vacuum pump and a manostat, to maintain a constant pressure within the apparatus.
- A precise pressure measuring device.

- A highly accurate temperature measuring device.

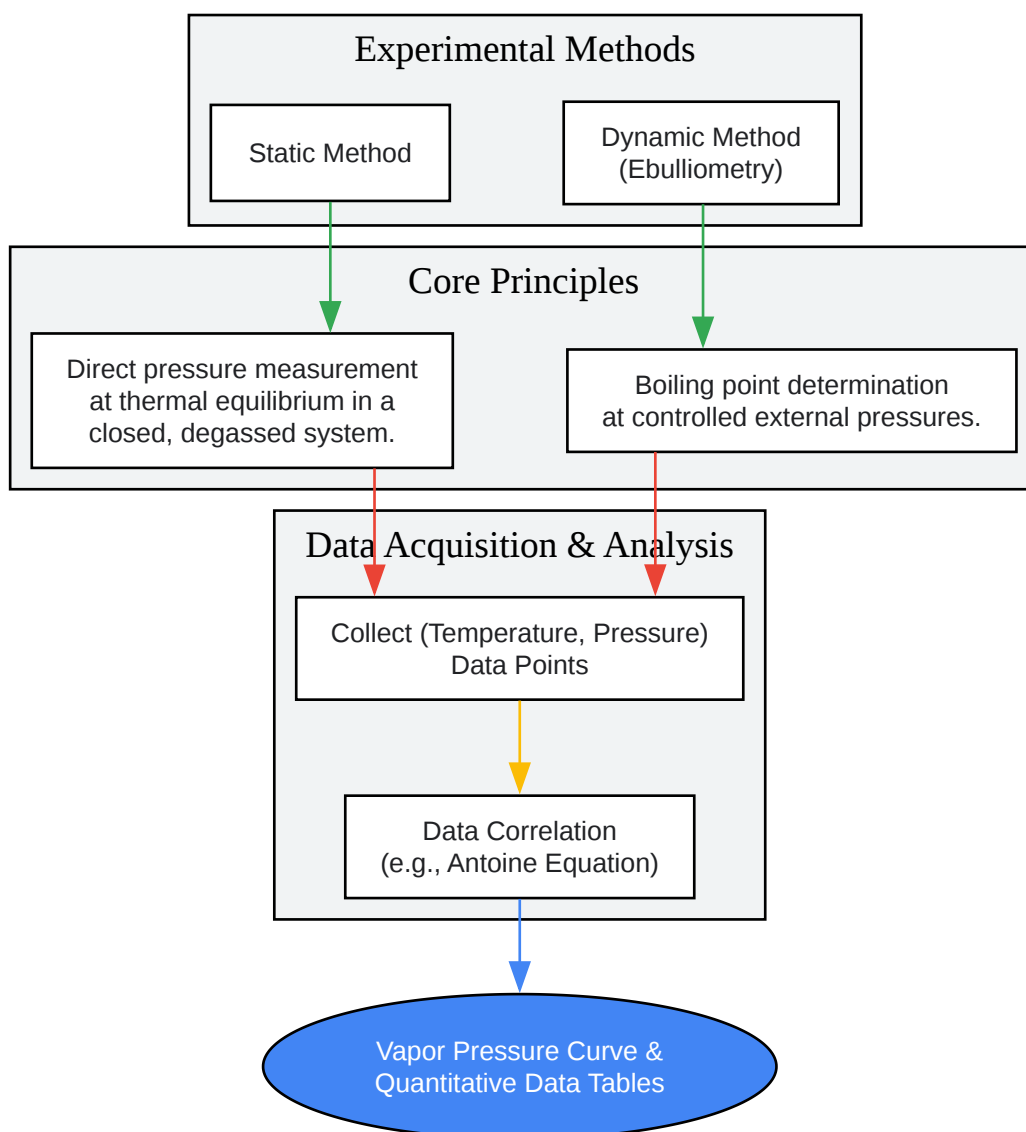
Procedure:

- The tert-pentyl acetate sample is placed in the boiling flask of the ebulliometer.
- The system is evacuated and then set to a specific, constant pressure using the pressure control system.
- The sample is heated to its boiling point, which is indicated by a stable temperature reading of the vapor and condensed liquid.
- The boiling temperature and the corresponding pressure are recorded.
- The pressure is then adjusted to a new setpoint, and the boiling temperature is re-measured. This process is repeated across a range of pressures to generate the vapor pressure-temperature data.

Visualizations

Logical Relationship of Vapor Pressure Measurement

The following diagram illustrates the logical workflow for determining the vapor pressure of a substance like tert-pentyl acetate using common experimental approaches.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. 2-Methyl-2-butanol acetate | C₇H₁₄O₂ | CID 12238 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Vapor Pressure of tert-Pentyl Acetate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1606918#vapor-pressure-of-tert-pentyl-acetate\]](https://www.benchchem.com/product/b1606918#vapor-pressure-of-tert-pentyl-acetate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com